

# WAY-604440: Unraveling the Profile of a Bioactive Compound

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## Compound of Interest

Compound Name: WAY-604440

Cat. No.: B5690410

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This technical guide serves as a centralized resource for researchers, scientists, and drug development professionals interested in the bioactive molecule **WAY-604440**. While publicly available information on this compound is limited, this document compiles its fundamental chemical properties.

## Core Compound Identification

A critical first step in the characterization of any chemical entity is the precise identification through standardized nomenclature. For **WAY-604440**, the following identifiers have been confirmed:

Identifier	Value
CAS Number	501113-03-7[1][2]
Molecular Formula	C <sub>16</sub> H <sub>13</sub> ClN <sub>4</sub> OS[1][2]

At present, detailed experimental data, including comprehensive protocols and specific signaling pathway involvement for **WAY-604440**, is not extensively documented in publicly accessible scientific literature. The compound is noted as an "active molecule" and is available through various chemical suppliers, suggesting its potential use in high-throughput screening

and other research applications. However, the primary biological target and mechanism of action remain to be fully elucidated in peer-reviewed publications.

Further research and publication of experimental findings will be necessary to populate a more in-depth understanding of **WAY-604440**'s pharmacological profile and its effects on cellular signaling. As new data emerges, this guide will be updated to reflect the evolving knowledge base surrounding this compound. Researchers in possession of relevant data are encouraged to contribute to the scientific community through publication.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bellbrooklabs.com [bellbrooklabs.com]
- To cite this document: BenchChem. [WAY-604440: Unraveling the Profile of a Bioactive Compound]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b5690410#way-604440-cas-number-and-molecular-formula>

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